

5-Iodoisothiazole: A Technical Guide to Commercial Availability, Purity Assessment, and Analytical Methodologies

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Compound of Interest

Compound Name: **5-Iodoisothiazole**

Cat. No.: **B3060527**

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This guide provides an in-depth technical overview of **5-iodoisothiazole** (CAS No. 49602-30-4), a crucial heterocyclic building block for professionals in pharmaceutical research and drug development. Its value lies in the strategic placement of the iodine atom, which serves as a versatile handle for introducing molecular complexity through various cross-coupling reactions. Understanding its commercial landscape, purity profiles, and the analytical methodologies required for its validation is paramount to ensuring the reliability and reproducibility of downstream applications. This document moves beyond a simple datasheet to explain the causality behind analytical choices, providing field-proven insights into quality control and experimental design.

Commercial Availability and Supplier Landscape

5-Iodoisothiazole is available from a range of specialized chemical suppliers catering to the research and development sector. Availability is typically on a research scale, from milligrams to several grams. While larger quantities may be available, they often require custom synthesis inquiries. The purity of commercially available **5-iodoisothiazole** generally falls into two main categories: $\geq 95\%$ and $\geq 98\%$, which dictates its suitability for different applications, from initial screening to lead optimization.

Procurement of this compound is intended strictly for research and development purposes and is not for direct human, veterinary, or consumer use.^{[1][2]} Suppliers enforce this by shipping only to registered laboratories and institutions, not to residential addresses.^[1]

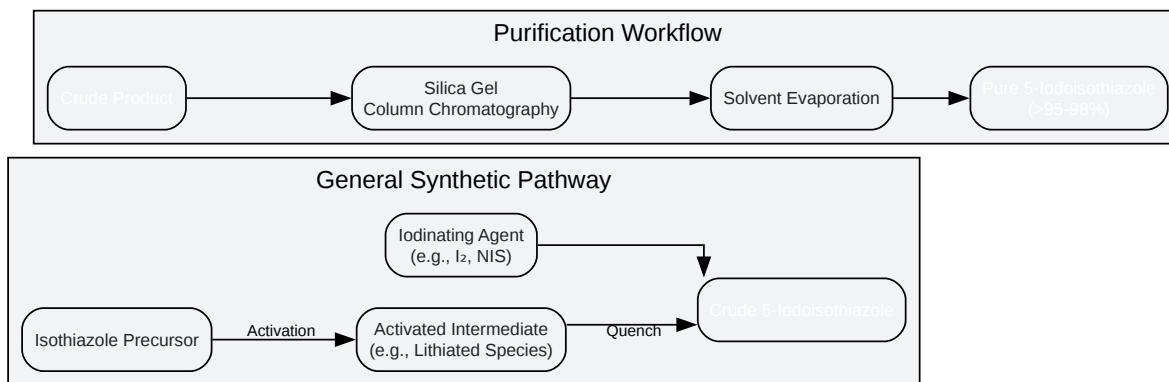
Table 1: Representative Commercial Availability of **5-Iodoisothiazole**

Supplier	Representative Purity	CAS Number	Molecular Formula	Molecular Weight	Notes
ChemScene	≥98%	49602-30-4	C ₃ H ₂ INS	211.02	Stored at 2-8°C, shipped at room temperature. [3]
AK Scientific, Inc.	≥95%	49602-30-4	C ₃ H ₂ INS	211.02	States a 4-week lead time for some quantities.[1]
ChemicalBook	Lists various suppliers	108306-61-2*	C ₃ H ₂ INS	211.02	Lists multiple traders with purities from 95% to ≥98%. [4]

*Note: Some databases may incorrectly list the CAS number for the isomeric 5-Iodothiazole (108306-61-2). It is crucial to verify the correct isomer and CAS number (49602-30-4 for **5-Iodoisothiazole**) upon procurement.

Synthesis, Purification, and Common Impurities

A foundational understanding of the synthesis of **5-iodoisothiazole** is critical for anticipating potential impurities. While numerous methods exist for the synthesis of the isothiazole core, the introduction of the iodine atom at the C5 position is typically achieved through electrophilic iodination of a suitable isothiazole precursor.



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Caption: General synthesis and purification workflow for **5-iodoisothiazole**.

This pathway informs the likely impurity profile:

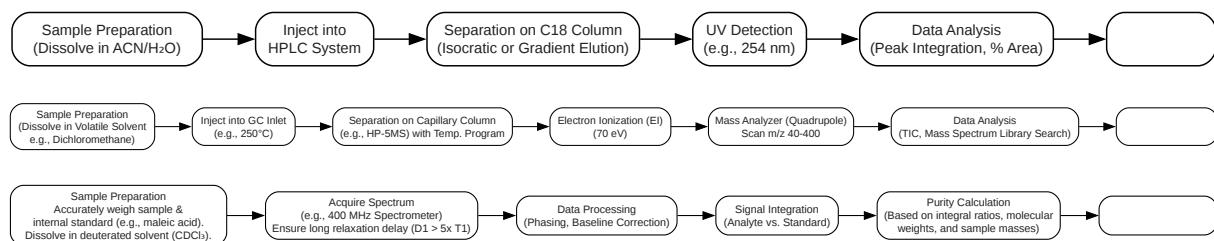
- Starting Materials: Unreacted isothiazole precursor.
- Regioisomers: Iodination at other positions on the isothiazole ring, although C5 is often electronically favored.
- Over-iodinated Species: Di-iodo-isothiazoles, if reaction conditions are not carefully controlled.
- Residual Solvents: Solvents used during the reaction and purification (e.g., THF, ethyl acetate, hexanes).
- Reagent-derived Impurities: Byproducts from the iodinating agent, such as succinimide if N-iodosuccinimide (NIS) is used.^[5]

Purification is almost universally achieved via silica gel column chromatography, which effectively separates the target compound from less polar starting materials and more polar byproducts.

Purity Determination: A Multi-Method Approach

No single analytical technique provides a complete picture of purity. A robust quality control (QC) workflow relies on the orthogonal application of chromatographic and spectroscopic methods. An assay is a laboratory test used to determine the characteristics of a substance, including its composition and purity.[6]

Principle & Rationale: HPLC is the workhorse for assessing the purity of non-volatile organic compounds. It separates components based on their differential partitioning between a stationary phase (e.g., C18) and a mobile phase. For **5-iodoisothiazole**, a reversed-phase (RP-HPLC) method provides excellent resolution and is ideal for quantifying the main component and detecting less volatile impurities.[7] The percent purity is calculated from the relative peak area of the main component compared to the total area of all observed peaks.[8]



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